

3-Chloropropionitrile chemical properties and structure

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Compound of Interest

Compound Name: 3-Chloropropionitrile

Cat. No.: B165592

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3-Chloropropionitrile: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and reactivity of **3-Chloropropionitrile**. All quantitative data is summarized in structured tables for ease of reference. Detailed experimental protocols for its synthesis and handling are also provided, along with visualizations of key processes and concepts to support research and development activities.

Chemical Identity and Structure

3-Chloropropionitrile, with the CAS number 542-76-7, is an organic compound that plays a significant role as a building block in organic synthesis, particularly in the pharmaceutical industry.^{[1][2]} Its structure incorporates both a reactive alkyl halide and a nitrile functional group.

- IUPAC Name: 3-chloropropanenitrile^[3]
- Synonyms: β -chloropropionitrile, 1-chloro-2-cyanoethane^{[1][3]}
- Molecular Formula: C_3H_4ClN ^{[3][4]}

- Molecular Weight: 89.52 g/mol [3][5]

The structural representation and key identifiers are detailed in the table below.

Identifier	Value
CAS Number	542-76-7[3]
Molecular Formula	C ₃ H ₄ CIN[3]
Molecular Weight	89.52 g/mol [5]
IUPAC Name	3-chloropropanenitrile[3]
SMILES	C(CCI)C#N[3]
InChI	InChI=1S/C3H4CIN/c4-2-1-3-5/h1-2H2[3]
InChIKey	GNHMRTZZNHZDDM-UHFFFAOYSA-N[3]

Physicochemical Properties

3-Chloropropionitrile is a colorless liquid with a characteristic acrid odor.[3][6] It is combustible and miscible with a range of common organic solvents.[2][6]

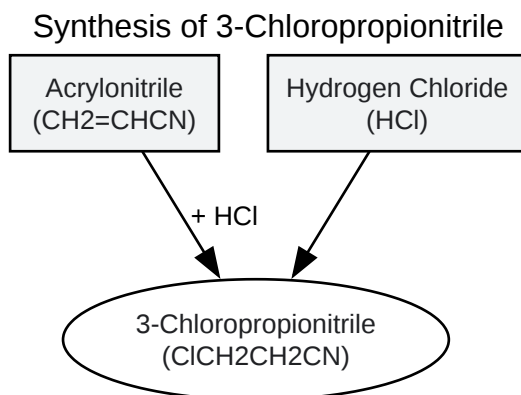
Table of Physical and Chemical Properties:

Property	Value
Appearance	Colorless liquid[1][3]
Odor	Acrid, characteristic odor[3]
Density	1.144 g/mL at 25 °C[5][6]
Melting Point	-52 to -50 °C[5][6]
Boiling Point	174-176 °C (decomposes)[5][6]
Flash Point	75.6 °C (168 °F)[5][7]
Refractive Index	1.4341 - 1.438 at 20-25 °C[3][6]
Solubility in Water	4.5 g/100 mL at 25 °C[6][8]
Solubility in Solvents	Miscible with alcohol, ether, acetone, benzene, and carbon tetrachloride[6][7]
Vapor Density	3.09 (heavier than air)[3][7]
Vapor Pressure	5 mmHg at 46 °C[3]

Synthesis and Reactivity

Synthesis

The primary industrial synthesis of **3-Chloropropionitrile** involves the hydrochlorination of acrylonitrile.[1][2] This reaction proceeds by the addition of hydrogen chloride across the double bond of acrylonitrile.



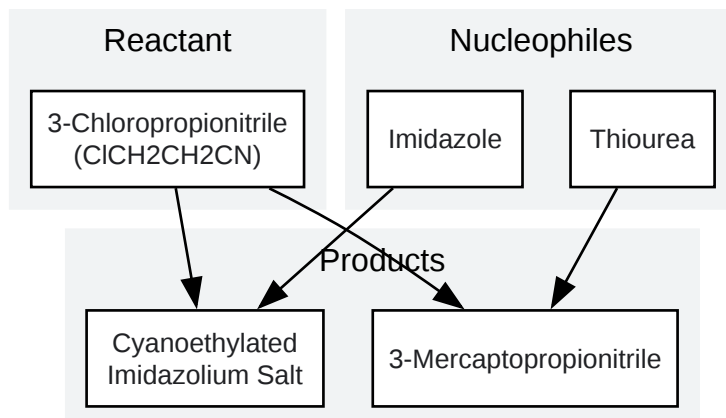
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Fig. 1: Synthesis of 3-Chloropropionitrile

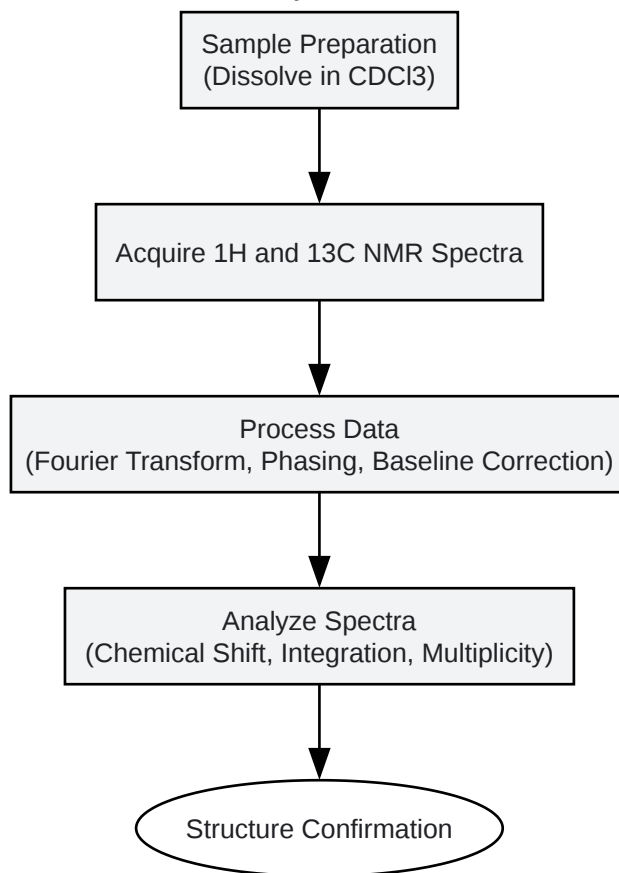
Reactivity

3-Chloropropionitrile is a versatile bifunctional molecule. The presence of the electron-withdrawing cyano group activates the chlorine atom, making it a good alkylating agent in nucleophilic substitution reactions.^[2] It is known to react with various nucleophiles. For instance, it reacts with imidazoles to form cyanoethylated imidazolium salts and with thiourea to produce 3-mercaptopropionitrile.^[1]

Reactivity of 3-Chloropropionitrile



NMR Analysis Workflow



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